

An In-depth Technical Guide to the Chemical Properties and Structure of Flupropanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flupropanate*

Cat. No.: *B1195273*

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This document provides a comprehensive overview of the chemical and physical properties of **flupropanate**, a halogenated aliphatic herbicide. It details its chemical structure, key quantitative data, experimental protocols for its synthesis and analysis, and its herbicidal mode of action.

Chemical Identity and Structure

Flupropanate, systematically named 2,2,3,3-tetrafluoropropanoic acid, is a synthetic organofluorine compound belonging to the carboxylic acid class. It is often used in the form of its sodium salt (**flupropanate**-sodium) in commercial herbicide formulations to enhance its solubility in water.

- IUPAC Name: 2,2,3,3-tetrafluoropropanoic acid
- CAS Number: 756-09-2
- Chemical Formula: $C_3H_2F_4O_2$
- Synonyms: **Flupropanate** [ISO], 2,2,3,3-Tetrafluoropropionic acid, Tetrapion

The structure consists of a three-carbon propanoic acid backbone where the carbons at positions 2 and 3 are fully substituted with fluorine atoms. This high degree of fluorination is critical to its chemical stability and herbicidal activity.

Molecular Structure Identifiers:

- SMILES: C(C(C(=O)O)(F)F)(F)F
- InChI Key: PXRROZVNOOEPPZ-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **flupropanate** and its commonly used sodium salt are summarized below. These properties govern its environmental fate, bioavailability, and formulation characteristics.

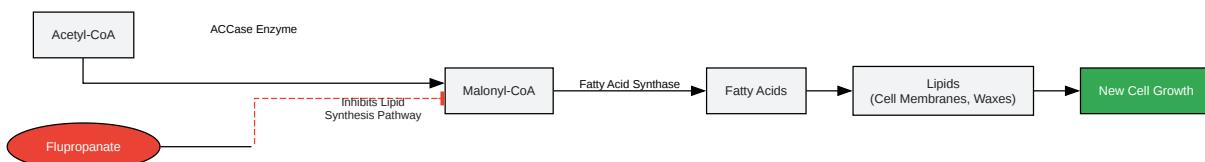
Property	Value (Flupropanate Acid)	Value (Flupropanate- Sodium Salt)	Reference(s)
Molecular Weight	146.04 g/mol	168.02 g/mol	[1] [2] [3]
Physical State	Colorless to light yellow liquid	Colorless crystals	[4] [5]
Melting Point	Not specified	166 °C	[5]
Boiling Point	133-135 °C	Decomposes before boiling	[6]
Water Solubility	78 mg/L (Low)	3,900,000 mg/L (Very High / Infinitely miscible)	[4] [5] [7]
Vapor Pressure	Not specified	40.0 mPa (at 20 °C)	[5]
Log Koc	0.939	Not applicable	[2]

The significant difference in water solubility between the acid and its sodium salt is a key aspect of its formulation. The sodium salt is highly soluble, making it suitable for water-soluble liquid or granular herbicide formulations.[\[4\]](#)[\[8\]](#) The low soil organic carbon-water partitioning coefficient (Koc) indicates a low affinity for binding to soil particles, suggesting high mobility and a potential for leaching in certain soil types.[\[2\]](#)

Mode of Action: Inhibition of Lipid Synthesis

Flupropanate is classified as a Group J (HRAC Group Z) herbicide.^{[4][9]} Its primary mode of action is the inhibition of lipid biosynthesis in susceptible plant species, a fundamental process for building cell membranes and storing energy.^{[1][2][8]} This systemic herbicide is absorbed primarily through the roots and translocated throughout the plant.^[8]

The inhibition of fatty acid synthesis disrupts the production of phospholipids, which are essential components for new cell membranes required for cell division and growth.^[1] The slow-acting nature of **flupropanate**, with effects becoming visible over 3-12 months, is characteristic of herbicides that disrupt these fundamental anabolic pathways.^[4]



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Flupropanate's herbicidal mode of action.

Experimental Protocols

Synthesis of Flupropanate

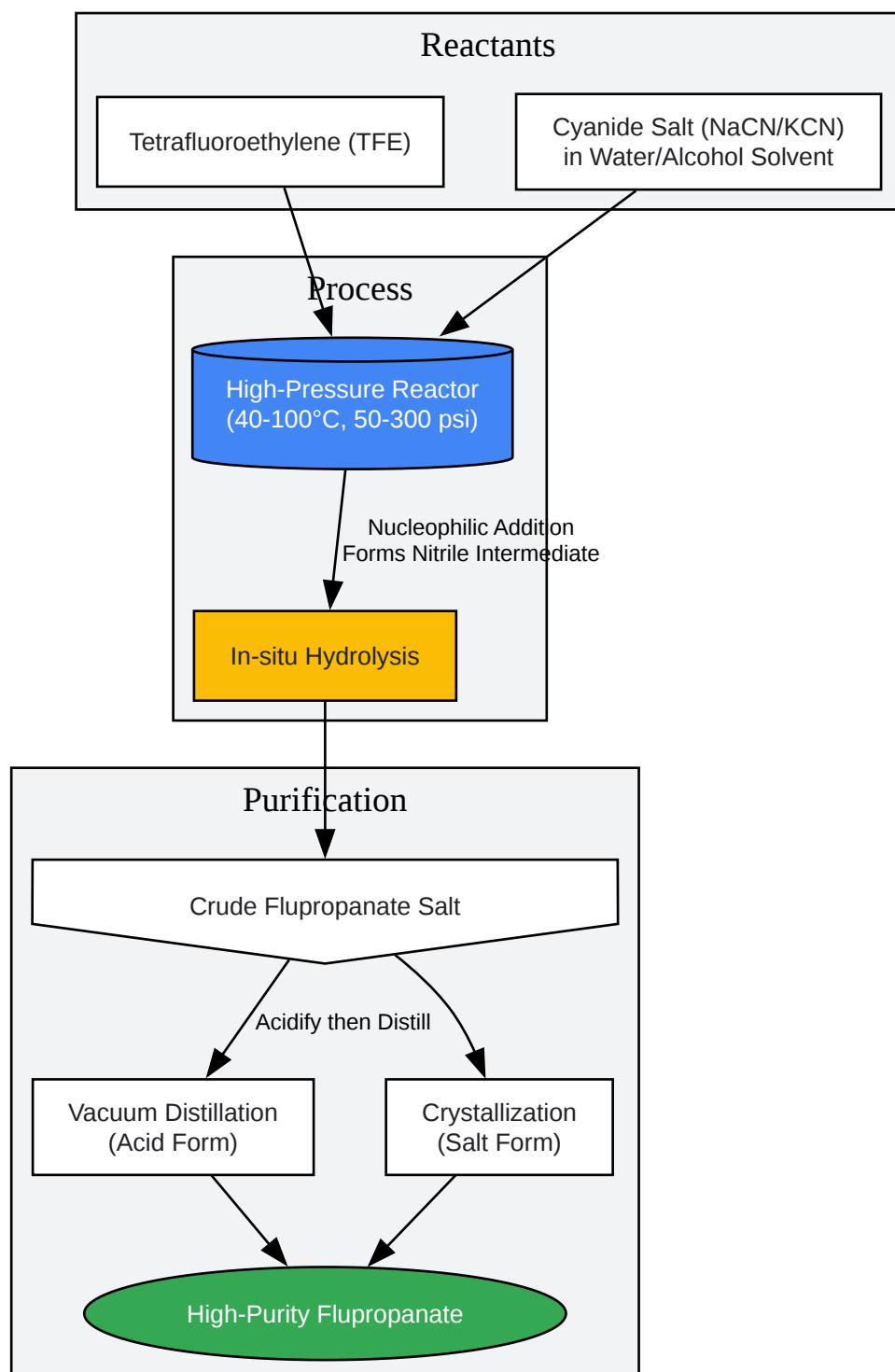
Several synthetic routes for **flupropanate** have been developed. A prominent industrial method is the cyanide-mediated pathway, which offers high yield and purity.

Protocol: Cyanide-Mediated Synthesis of **Flupropanate**

- **Reaction Setup:** A high-pressure reactor is charged with a water-alcohol solvent mixture (e.g., 20-60% water in methanol) and a cyanide salt (e.g., sodium or potassium cyanide).
- **Reactant Addition:** Gaseous tetrafluoroethylene (TFE) is introduced into the reactor under controlled pressure, typically ranging from 50-300 psi. The reaction is maintained at a

temperature between 40-100°C.

- Nucleophilic Addition: The cyanide ion acts as a nucleophile, attacking the electrophilic TFE molecule. This initiates a series of reactions leading to the formation of a fluorinated nitrile intermediate.
- Hydrolysis: The nitrile intermediate is subsequently hydrolyzed under aqueous conditions within the reactor. This step converts the nitrile group (-CN) into a carboxylate group (-COO⁻), forming the sodium or potassium salt of **flupropanate**.
- Purification: The resulting **flupropanate** salt is purified from the reaction mixture. Common purification techniques include:
 - Multi-stage Vacuum Distillation: To separate the **flupropanate** acid (after acidification) from byproducts. The relatively low boiling point of the acid (66-67°C at 50 mmHg) facilitates this separation.[1]
 - Crystallization: The **flupropanate** salt can be purified by controlled crystallization from an aqueous-alcoholic solution, yielding a high-purity solid product.[1]
 - Liquid-Liquid Extraction: The acid form can be extracted from the aqueous phase using an organic solvent like diethyl ether after adjusting the pH to <3.[1]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Structure of Flupropanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195273#flupropanate-chemical-properties-and-structure>]

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